

Technical Guide: Safety and Handling of 2-[(4-Bromophenoxy)methyl]oxirane

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Compound of Interest

Compound Name:	2-[(4-Bromophenoxy)methyl]oxirane
Cat. No.:	B1266661

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-[(4-Bromophenoxy)methyl]oxirane** (CAS No. 2212-06-8), a versatile epoxide compound utilized in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, specialty polymers, and coatings.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **2-[(4-Bromophenoxy)methyl]oxirane**.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	PubChem[2]
Molecular Weight	229.07 g/mol	PubChem[2]
Appearance	White to light yellow crystalline powder	TCI America[3], Chem-Impex
Melting Point	48-52 °C	TCI America[3], Chem-Impex
Purity	≥97.0% (GC) to ≥99% (HPLC)	TCI America[3], Chem-Impex
CAS Number	2212-06-8	PubChem[2]
Synonyms	4-Bromophenyl glycidyl ether, 1-(4-Bromophenoxy)-2,3- epoxypropane	TCI America[3], PubChem[2]

Hazard Identification and GHS Classification

2-[(4-Bromophenoxy)methyl]oxirane is classified as a hazardous substance. The following table details its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[2]

Pictograms:

First-Aid Measures

Immediate medical attention is required in case of exposure. Consult a physician and show this safety data sheet.[1][4]

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid.[4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][4] Wash clothing before reuse.[4] Obtain medical aid immediately.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[4] Continue rinsing. Obtain medical aid immediately.[4]
Ingestion	Do NOT induce vomiting without medical advice.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Firefighting and Accidental Release Measures

Firefighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]

Specific Hazards Arising from the Chemical: During a fire, irritating and toxic gases such as carbon monoxide and hydrogen bromide may be generated.[1]

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[5\]](#)

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.
- Avoid dust formation and breathing vapors, mist, or gas.[\[5\]](#)
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains, other waterways, or soil.[\[4\]](#)

Methods for Containment and Cleaning Up:

- Sweep up or vacuum the spillage and collect it in a suitable, closed container for disposal.[\[1\]](#)
- Avoid creating dust.

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Avoid breathing dust, fumes, or spray.[\[4\]](#)[\[6\]](#)
- Use only in a well-ventilated area or outdoors.[\[4\]](#)[\[6\]](#)

- Wear suitable protective clothing, gloves, and eye/face protection.[4]

Conditions for Safe Storage:

- Store in a tightly-closed container when not in use.[1][4]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]
- Recommended storage temperatures vary, with some sources suggesting room temperature (<15°C)[3][7] and others 0-8°C or 2-8°C.[8] Always check the supplier's recommendation.
- Keep away from sources of ignition.[4]

Exposure Controls and Personal Protection

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.[4]
- Use adequate ventilation to keep airborne concentrations low.

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4]
Skin Protection	Wear protective gloves and a lab coat or chemical-resistant suit to prevent skin contact. [4]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator.[5]

Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity: Harmful if swallowed and in contact with skin.[2] Specific LD50 and LC50 data are not readily available in the searched literature.
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[3]
- Further Information: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Ecological Information:

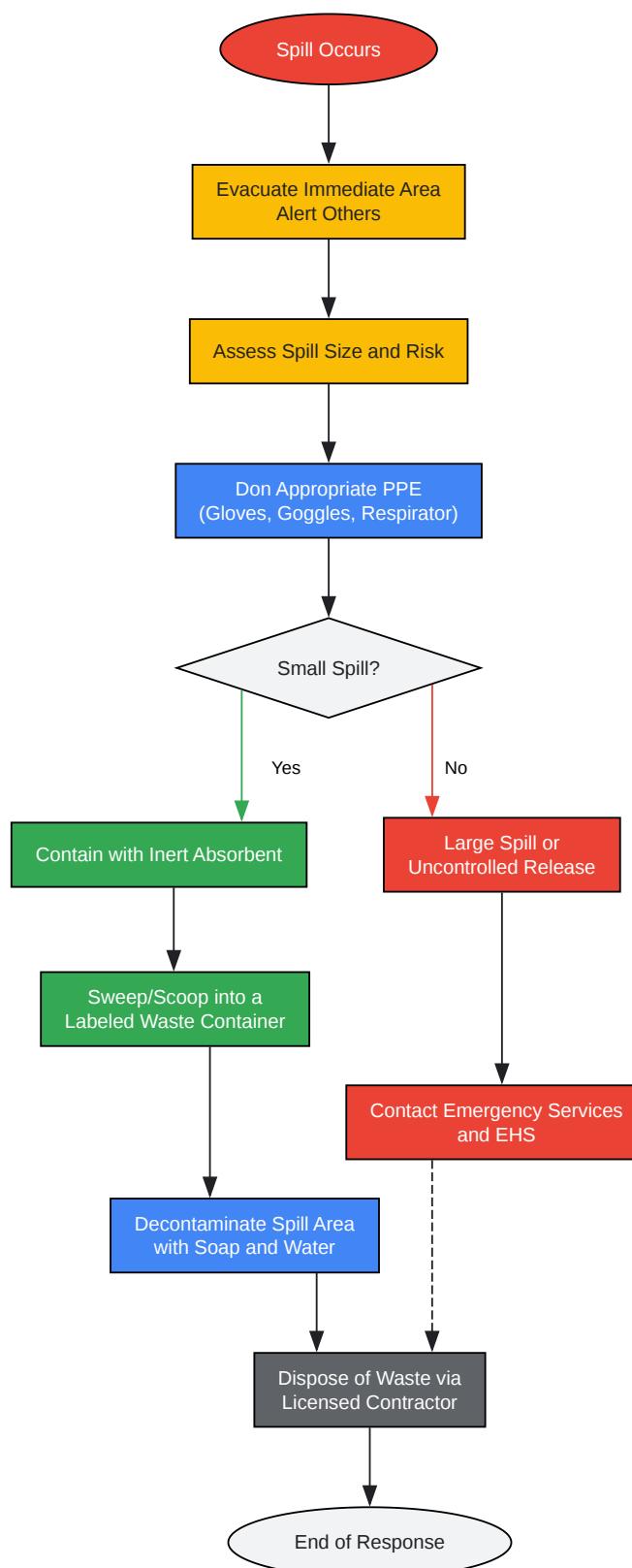
- Detailed ecotoxicity data for **2-[(4-Bromophenoxy)methyl]oxirane** is not available in the reviewed sources.
- For the related compound 4-Bromophenyl phenyl ether, it is noted as very toxic to aquatic life with long-lasting effects.[3] Given the structural similarities, caution should be exercised to prevent environmental release.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[4][5] Do not dispose of it with household waste or allow it to reach the sewage system.

Visual Workflow: Chemical Spill Response

The following diagram outlines the logical steps for responding to a spill of **2-[(4-Bromophenoxy)methyl]oxirane**.

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